

Applications of Bismuth-207 in nuclear physics education experiments

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Compound of Interest

Compound Name: *Bismuth-207*

CAS No.: *13982-38-2*

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Applications of Bismuth-207 in Nuclear Physics Education

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **Bismuth-207** (^{207}Bi) in nuclear physics education. **Bismuth-207** is a valuable educational tool due to its relatively long half-life, complex decay scheme involving electron capture, and the emission of distinct gamma rays and conversion electrons. These characteristics allow for a variety of experiments that demonstrate fundamental principles of nuclear decay and radiation detection.

Properties of Bismuth-207

Bismuth-207 decays by electron capture to excited states of Lead-207 (^{207}Pb), which then de-excite by gamma-ray emission or internal conversion.[1] A small fraction of decays also occur

through positron emission.[1] The long half-life of 32.9 years makes it a convenient source for educational laboratories, as it does not require frequent replacement.[2]

 Table 1: Decay Characteristics of **Bismuth-207**

Property	Value
Half-Life	32.9 years[2]
Primary Decay Mode	Electron Capture (100%)[3]
Daughter Nucleus	Lead-207 (²⁰⁷ Pb)[3]
Q-value (EC)	2397.8 keV[3]
Beta Decay Energy (β+)	Max: 806 keV, Avg: 383 keV[1][2]

 Table 2: Major Gamma and X-ray Emissions from the Decay of **Bismuth-207**

Emission	Energy (keV)	Intensity (%)
Gamma	569.70	97.74[3]
Gamma	1063.66	74.30[3]
Gamma	1770.23	6.87[3]
X-ray (Kα)	~74	Visible in spectra[4]
X-ray (Kβ)	~85	Visible in spectra[4]

 Table 3: Prominent Internal Conversion Electron Energies from **Bismuth-207** Decay

Transition Energy (keV)	Shell	Electron Energy (keV)
569.70	K	481.7
569.70	L	554.4
1063.66	K	975.6
1063.66	L	1048.4

Experimental Applications in Education

Gamma-Ray Spectroscopy

This experiment allows students to identify the characteristic gamma rays emitted following the decay of ^{207}Bi and to calibrate a gamma-ray spectrometer.

Protocol: Gamma-Ray Spectroscopy of **Bismuth-207**

Objective: To measure the gamma-ray spectrum of a ^{207}Bi source and identify its characteristic photopeaks.

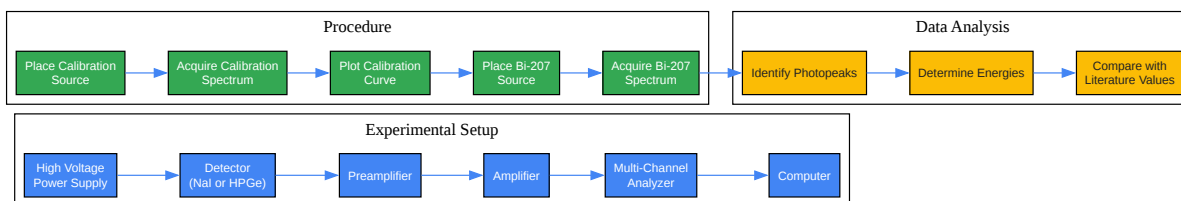
Materials:

- **Bismuth-207** sealed source
- Sodium Iodide (NaI(Tl)) or High-Purity Germanium (HPGe) detector
- Preamplifier
- Amplifier
- Multi-Channel Analyzer (MCA)
- High Voltage Power Supply
- Oscilloscope
- Standard calibration sources (e.g., ^{137}Cs , ^{60}Co , ^{22}Na)[5][6]

Procedure:

- Setup: Connect the detector to the high voltage supply, preamplifier, amplifier, and MCA as shown in the experimental workflow diagram.[7] Ensure the high voltage is initially off.
- Safety Precautions: Handle the radioactive sources with forceps. Wear gloves and safety glasses.[8]
- Energy Calibration:

- Place a standard calibration source (e.g., ^{137}Cs) at a reproducible distance from the detector.
- Turn on the high voltage to the recommended value for the detector (e.g., 700-800V for NaI(Tl)).[7]
- Adjust the amplifier gain to position the known photopeak (e.g., 662 keV for ^{137}Cs) in the upper half of the MCA channel range.
- Acquire a spectrum for a sufficient time to obtain a well-defined peak.
- Record the channel number corresponding to the photopeak.
- Repeat this process for other calibration sources with known gamma-ray energies (e.g., ^{60}Co with 1173 and 1332 keV peaks, ^{22}Na with 511 and 1275 keV peaks).[5][6]
- Plot a graph of gamma-ray energy versus channel number to create a calibration curve.
- ^{207}Bi Spectrum Acquisition:
 - Replace the calibration source with the ^{207}Bi source at the same distance from the detector.
 - Acquire a gamma-ray spectrum for a duration sufficient to resolve the peaks of interest (e.g., 30 minutes).[5]
- Data Analysis:
 - Identify the channel numbers of the photopeaks in the ^{207}Bi spectrum.
 - Use the energy calibration curve to determine the energies of these photopeaks.
 - Compare the measured energies with the known gamma-ray energies of the ^{207}Bi decay (569.7 keV, 1063.66 keV, and 1770.23 keV).[3][9]
 - Identify the Compton edges associated with the main photopeaks.[4]



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Workflow for Gamma-Ray Spectroscopy.

Conversion Electron Spectroscopy

This experiment demonstrates the process of internal conversion and allows for the measurement of the energies of conversion electrons.

Protocol: Conversion Electron Spectroscopy of **Bismuth-207**

Objective: To measure the energy spectrum of conversion electrons from a ^{207}Bi source.

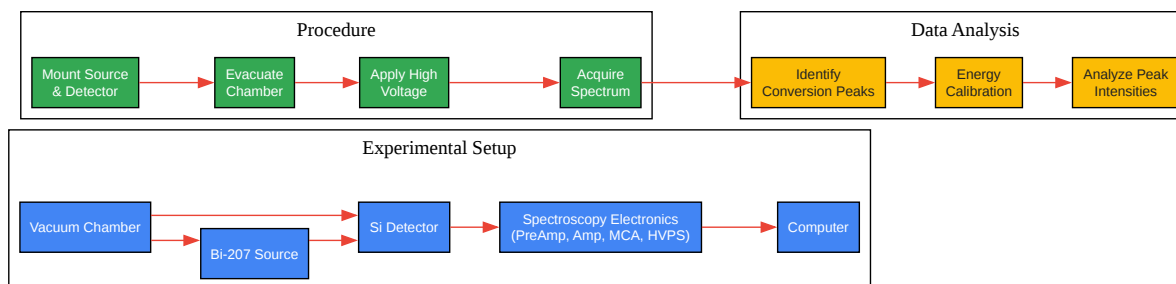
Materials:

- **Bismuth-207** conversion electron source (thin deposit on a backing)[10]
- Silicon (Si) detector (e.g., PIPS or Si(Li))[4][11]
- Vacuum chamber
- Preamplifier
- Amplifier
- Multi-Channel Analyzer (MCA)
- High Voltage Power Supply

- Computer for data acquisition

Procedure:

- Setup: Mount the Si detector and the ^{207}Bi source inside the vacuum chamber. Ensure the source is positioned close to the detector.
- Vacuum: Evacuate the chamber to a low pressure to minimize electron energy loss in the air.
- Connections: Connect the detector to the preamplifier, amplifier, MCA, and high voltage supply as in the gamma spectroscopy setup.
- Detector Biasing: Slowly apply the recommended positive high voltage to the detector (up to 600V).[11] Do not expose the detector to light when the voltage is on.[11]
- Energy Calibration: Use the known energies of the conversion electrons from ^{207}Bi for calibration. The most intense peaks are at 482 keV, 554 keV, 976 keV, and 1048 keV.
- Spectrum Acquisition: Acquire the electron spectrum for a sufficient duration to obtain good statistics for the conversion electron peaks.
- Data Analysis:
 - Identify the prominent peaks in the spectrum.
 - Perform a calibration by fitting the known electron energies to the observed peak channel numbers.
 - Analyze the relative intensities of the K and L conversion electron peaks for a given gamma transition (e.g., the 1063.66 keV transition).



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Workflow for Conversion Electron Spectroscopy.

Analysis of the Bismuth-207 Decay Scheme

By combining the results from gamma-ray and conversion electron spectroscopy, students can analyze the decay scheme of ^{207}Bi .

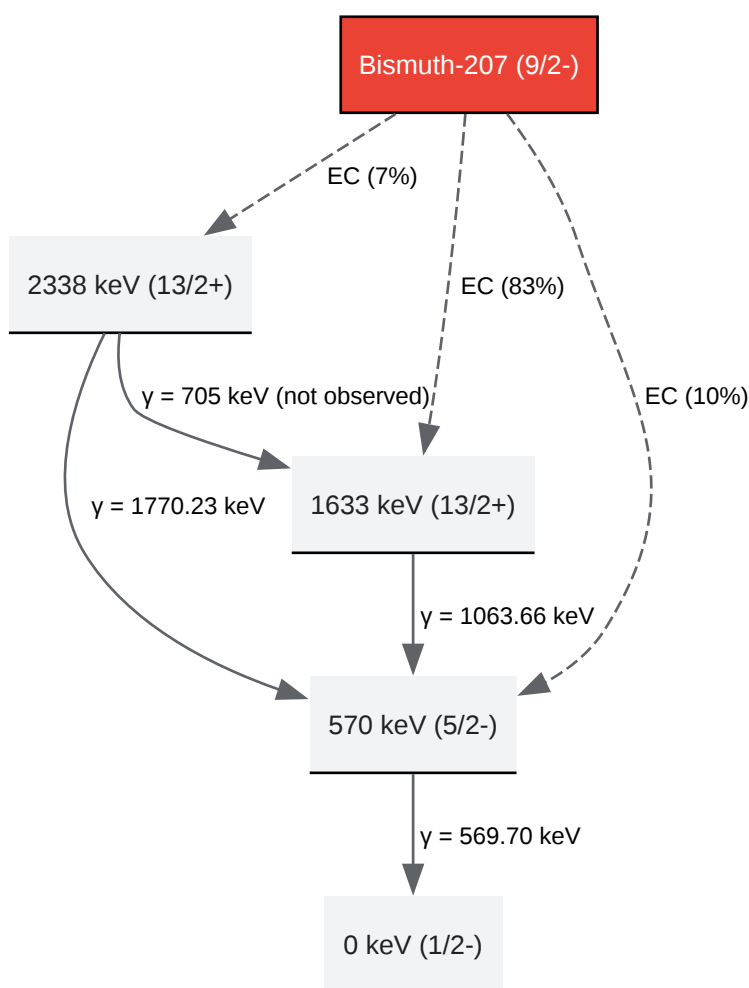
Protocol: Decay Scheme Analysis

Objective: To construct a partial decay scheme for ^{207}Bi using experimental data.

Procedure:

- **Gamma Energies:** From the gamma spectroscopy experiment, determine the precise energies of the emitted gamma rays.
- **Transition Placement:** Propose energy levels in the daughter nucleus, ^{207}Pb , that are consistent with the measured gamma-ray energies. The two most intense gamma rays at 569.7 keV and 1063.66 keV are emitted in a cascade.[3]
- **Coincidence Measurements (Optional Advanced Experiment):** Use two detectors in a coincidence setup to confirm that the 569.7 keV and 1063.66 keV gamma rays are in cascade.

- Conversion Coefficients (Advanced): Calculate the experimental internal conversion coefficient ($\alpha = I_e / I_\gamma$) for a given transition by measuring the intensity of the conversion electrons (I_e) and the corresponding gamma rays (I_γ). Compare this to theoretical values to determine the multipolarity of the transition.
- Decay Scheme Construction: Draw the energy levels of ^{207}Pb and the transitions between them, labeling each transition with its energy.



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Simplified Decay Scheme of **Bismuth-207**.

Safety Precautions

When working with **Bismuth-207**, it is essential to follow standard radiation safety protocols.

- ALARA Principle: Keep radiation exposure As Low As Reasonably Achievable. This can be achieved by minimizing time spent near the source, maximizing distance from the source, and using appropriate shielding.[8]
- Personal Protective Equipment (PPE): Wear a lab coat, disposable gloves, and safety glasses when handling the source.[12]
- Source Handling: Always handle the sealed source with forceps or tongs. Never handle it directly with your hands.[8]
- Contamination Monitoring: Use a Geiger-Müller survey meter to monitor the work area for any contamination.[8]
- Storage: Store the radioactive source in a designated, shielded, and labeled container when not in use.

By utilizing **Bismuth-207** in these educational experiments, students can gain a practical understanding of nuclear decay processes, radiation detection techniques, and the principles of gamma-ray and electron spectroscopy.

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References

- [1. physicsforums.com](https://www.physicsforums.com) [physicsforums.com]
- [2. scribd.com](https://www.scribd.com) [scribd.com]
- [3. scribd.com](https://www.scribd.com) [scribd.com]
- [4. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [5. zenodo.org](https://zenodo.org) [zenodo.org]
- [6. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [7. scribd.com](https://www.scribd.com) [scribd.com]

- [8. case.edu \[case.edu\]](http://8.case.edu)
- [9. researchgate.net \[researchgate.net\]](http://9.researchgate.net)
- [10. EZAG Holding | Conversion Electron Sources - EZAG Holding \[ezag.com\]](http://10.EZAG Holding | Conversion Electron Sources - EZAG Holding [ezag.com])
- [11. hep.physik.uni-siegen.de \[hep.physik.uni-siegen.de\]](http://11.hep.physik.uni-siegen.de)
- [12. bpb-us-w2.wpmucdn.com \[bpb-us-w2.wpmucdn.com\]](http://12.bpb-us-w2.wpmucdn.com)
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